

Technisches Support-Center: Langzeitlagerung und Handhabung von reaktiven Acrylatverbindungen

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: Ethyl 2-cyano-3-(4-methylphenyl)acrylate

Cat. No.: B103520

[Get Quote](#)

Für Forscher, Wissenschaftler und Fachleute in der Arzneimittelentwicklung

Willkommen im technischen Support-Center für reaktive Acrylatverbindungen. Als leitender Anwendungswissenschaftler ist es mein Ziel, Ihnen nicht nur Protokolle, sondern auch die wissenschaftlichen Grundlagen für den sicheren und effektiven Umgang mit diesen hochreaktiven, aber unschätzbaren chemischen Bausteinen zu vermitteln. Acrylate sind für zahlreiche Anwendungen in der Materialwissenschaft und der pharmazeutischen Entwicklung von entscheidender Bedeutung, doch ihre Reaktivität erfordert ein tiefgreifendes Verständnis ihrer Handhabung, um experimentelle Misserfolge und Sicherheitsrisiken zu vermeiden.

Dieser Leitfaden ist so strukturiert, dass er als Ihre erste Anlaufstelle bei Problemen dient und präventive Strategien aufzeigt, um die Integrität Ihrer Experimente und Materialien zu gewährleisten. Jede Empfehlung basiert auf etablierten Sicherheitsstandards und chemischen Prinzipien. Bitte beachten Sie, dass dieser Leitfaden eine Ergänzung zum spezifischen Sicherheitsdatenblatt (SDB) Ihrer Verbindung darstellt und dieses nicht ersetzt.

Abschnitt 1: Fehlerbehebungsleitfaden

Dieser Abschnitt befasst sich mit spezifischen Problemen, die während der Lagerung und Handhabung von Acrylaten auftreten können, und bietet detaillierte Ursachenanalysen und Lösungen.

Problem 1: Das Acrylat-Monomer ist im Lagerbehälter polymerisiert.

Frage: Ich habe eine Flasche Methylacrylat geöffnet, die im Labor gelagert wurde, und sie hat sich in einen festen Block verwandelt. Was ist passiert und wie kann ich das verhindern?

Antwort:

Dieses Phänomen ist eine unbeabsichtigte, spontane Polymerisation und ist ein häufiges Problem bei unsachgemäßer Lagerung.

- Wahrscheinliche Ursachen:
 - Inhibitorabbau/-deaktivierung: Kommerzielle Acrylate enthalten einen Inhibitor, wie z. B. den Monomethylether des Hydrochinons (MEHQ), um eine vorzeitige Polymerisation zu verhindern.[1][2][3] Dieser Inhibitor benötigt für seine Wirksamkeit gelösten Sauerstoff.[1][4] Eine Lagerung unter einer Inertgasatmosphäre (z. B. Stickstoff oder Argon) führt zur Deaktivierung des Inhibitors und leitet die Polymerisation ein.[1][4] Mit der Zeit kann der Inhibitor auch aufgebraucht werden.[5][6]
 - Erhöhte Lagertemperatur: Die Haltbarkeit von Acrylaten nimmt mit steigender Temperatur exponentiell ab.[1] Hohe Temperaturen, oft schon oberhalb von 30°C, beschleunigen den Inhibitorabbau und können eine thermisch induzierte Polymerisation auslösen.[1][7]
 - Lichteinwirkung: Direktes Sonnenlicht oder andere UV-Strahlungsquellen können die Bildung von freien Radikalen initiieren, die die Polymerisationskettenreaktion starten.[7][8][9]
 - Kontamination: Verunreinigungen mit Initiatoren wie Peroxiden, Azo-Verbindungen, starken Säuren, Basen, Metallionen oder sogar Staub können die Polymerisation katalysieren.[1][6][10][11]
- Sofortmaßnahmen:
 - Versuchen Sie unter keinen Umständen, die feste Masse zu erhitzen, aufzubrechen oder chemisch aufzulösen.

- Behandeln Sie den Behälter als gefährlichen Abfall. Verschließen Sie ihn, kennzeichnen Sie ihn deutlich und entsorgen Sie ihn gemäß den institutionellen Richtlinien für chemische Abfälle.
- Präventive Maßnahmen:
 - Korrekte Lagerung: Lagern Sie Acrylate stets an einem kühlen, trockenen, dunklen und gut belüfteten Ort.[8][12] Die ideale Lagertemperatur liegt in der Regel zwischen 15°C und 25°C.[13]
 - Sauerstoffverfügbarkeit sicherstellen: Der Behälter muss immer einen Luftspalt von mindestens 10 % des Volumens enthalten, um eine ausreichende Versorgung mit gelöstem Sauerstoff zu gewährleisten.[4][7] Lagern Sie niemals unter Inertgas.
 - Bestandsmanagement: Führen Sie ein "First-In-First-Out"-System ein, um sicherzustellen, dass ältere Bestände zuerst verbraucht werden. Überprüfen Sie regelmäßig das Verfallsdatum.[1][14]

Problem 2: Die Acrylatverbindung erscheint trüb oder enthält Niederschläge.

Frage: Meine Eisessigsäure (reine Acrylsäure) weist weiße Kristalle auf. Ist sie noch verwendbar?

Antwort:

Dies ist ein kritisches Problem, das bei Acrylaten mit einem Gefrierpunkt nahe der Raumtemperatur, wie z. B. Eisessigsäure (Gefrierpunkt: 13°C), auftreten kann.[8][13]

- Wahrscheinliche Ursache:
 - Gefrieren und Inhibitor-Verteilung: Wenn Acrylsäure gefriert, wird der Inhibitor (MEHQ) aus dem Kristallgitter ausgeschlossen.[13] Dies führt dazu, dass der feste Anteil des Monomers einen gefährlich niedrigen Inhibitorgehalt aufweist, während die verbleibende flüssige Phase eine erhöhte Konzentration hat. Dieser Zustand ist extrem instabil.[13]
- Lösung und Protokoll zum sicheren Auftauen:

- Verwenden Sie niemals nur den flüssigen Anteil eines teilweise gefrorenen Behälters. Das teilweise oder vollständige Auftauen muss unter kontrollierten Bedingungen erfolgen.
- Schritt 1: Bringen Sie den Behälter an einen gut belüfteten Ort, vorzugsweise in einen Abzug.
- Schritt 2: Stellen Sie den Behälter in ein Wasserbad, dessen Temperatur 35-45°C nicht überschreiten darf.[\[13\]](#) Höhere Temperaturen können eine unkontrollierte Polymerisation auslösen.
- Schritt 3: Mischen Sie den Inhalt während und nach dem Auftauen vorsichtig durch Schwenken, um den Inhibitor neu zu verteilen und Sauerstoff aus dem Luftspalt wieder in der Flüssigkeit zu lösen.[\[13\]](#)
- Schritt 4: Verwenden Sie das Monomer erst, nachdem es vollständig aufgetaut, homogen und wieder auf Raumtemperatur abgekühlt ist.

Problem 3: Eine exotherme Reaktion tritt während der Handhabung oder des Transfers auf.

Frage: Ich habe Butylacrylat umgefüllt und der Aufnahmebehälter wurde plötzlich heiß. Was soll ich tun?

Antwort:

Eine Erwärmung ist ein eindeutiges Anzeichen für den Beginn einer Polymerisationsreaktion. Dies ist eine potenziell gefährliche Situation, die sofortiges Handeln erfordert.

- Wahrscheinliche Ursachen:
 - Kontaminierter Aufnahmebehälter: Rückstände von Initiatoren (z. B. aus früheren Experimenten) können die Reaktion auslösen.[\[6\]](#)
 - Statische Entladung: Das Umfüllen von Flüssigkeiten kann statische Elektrizität erzeugen, die als Zündquelle für die Polymerisation dienen kann.[\[4\]](#)[\[15\]](#)

- Lokale Überhitzung: Eine nahegelegene Wärmequelle (Heizplatte, Sonnenlicht) kann die Reaktion lokal initiieren.[10]
- Notfallprotokoll:
 - Schritt 1: Beenden Sie sofort den Transfer.
 - Schritt 2: Wenn es sicher ist, bringen Sie den sich erwärmenden Behälter sofort in einen Abzug oder an einen isolierten, gut belüfteten Ort.
 - Schritt 3: Verschließen Sie den Behälter NICHT fest. Eine schnelle Polymerisation erzeugt eine erhebliche Menge an Wärme und Druck, was zu einem Behälterbruch führen kann.[1][4]
 - Schritt 4: Informieren Sie umgehend das Laborpersonal und die Sicherheitsbeauftragten und folgen Sie den Notfallplänen Ihrer Einrichtung.
 - Schritt 5: Kühlen Sie den Behälter von außen mit einem Wasser- oder Eisbad, um die Reaktion zu verlangsamen, sofern dies ohne Risiko möglich ist.
- Präventive Maßnahmen:
 - Sauberkeit: Stellen Sie sicher, dass alle Transfergeräte (Trichter, Zylinder, Kanülen) und Behälter sauber, trocken und frei von Verunreinigungen sind.
 - Erdung: Verwenden Sie bei der Übertragung größerer Mengen ordnungsgemäß geerdete und verbundene Geräte, um statische Aufladungen zu vermeiden.[9][15]
 - Umgebung: Führen Sie Transfers nicht in der Nähe von Wärmequellen oder in direktem Sonnenlicht durch.

Abschnitt 2: Häufig gestellte Fragen (FAQs)

Lagerung & Stabilität

- F1: Was sind die idealen Lagertemperaturen für gängige Acrylat-Monomere?
 - Die optimalen Bedingungen entnehmen Sie bitte der folgenden Tabelle. Generell gilt, eine kühle Lagerung verlangsamt den Abbau des Inhibitors.[16]

- F2: Warum ist ein Luftspalt im Lagerbehälter erforderlich?
 - Der Inhibitor, typischerweise MEHQ, ist ein Radikalfänger, der nur in Anwesenheit von gelöstem Sauerstoff wirksam ist.[\[1\]](#)[\[4\]](#)[\[17\]](#) Der Sauerstoff aus dem Luftspalt löst sich in der Monomerflüssigkeit und "aktiviert" den Inhibitor, um unerwünschte, durch freie Radikale ausgelöste Polymerisationsketten zu unterbrechen.
- F3: Kann ich Acrylate unter Stickstoff oder Argon lagern?
 - Nein, niemals.[\[1\]](#)[\[4\]](#) Die Lagerung unter einer inerten Atmosphäre verdrängt den für die Funktion des Inhibitors essentiellen Sauerstoff, was unweigerlich zu einer spontanen und potenziell heftigen Polymerisation führt.[\[1\]](#)
- F4: Was ist die typische Haltbarkeit eines inhibierten Acrylat-Monomers?
 - Die Haltbarkeit variiert je nach Monomer und Hersteller, liegt aber typischerweise zwischen 6 und 24 Monaten unter optimalen Lagerbedingungen.[\[1\]](#)[\[14\]](#)[\[16\]](#) Beachten Sie immer das vom Hersteller angegebene Verfallsdatum.
- F5: Muss ich meinem Acrylat-Monomer im Laufe der Zeit mehr Inhibitor hinzufügen?
 - Für den Laborgebrauch wird dies im Allgemeinen nicht empfohlen. Es ist sicherer, das Monomer vor Ablauf seiner Haltbarkeit zu verwenden. Die Zugabe von Inhibitoren erfordert eine präzise Dosierung und Durchmischung und sollte nur von Fachleuten mit entsprechender Ausrüstung durchgeführt werden. Eine zu hohe Inhibitorkonzentration kann ebenfalls problematisch sein.[\[5\]](#)[\[18\]](#)

Handhabung & Sicherheit

- F6: Welche persönliche Schutzausrüstung (PSA) ist beim Umgang mit Acrylaten unerlässlich?
 - Aufgrund ihrer haut- und augenreizenden sowie sensibilisierenden Eigenschaften ist eine umfassende PSA erforderlich.[\[10\]](#)[\[13\]](#)[\[19\]](#)
 - Augenschutz: Chemikalienschutzbrille und Gesichtsschutz.[\[8\]](#)

- Handschutz: Geeignete chemikalienbeständige Handschuhe (z. B. Butylkautschuk oder Polyvinylalkohol, überprüfen Sie die Kompatibilitätstabelle des Herstellers).[4][8]
 - Körperschutz: Laborkittel und geschlossenes Schuhwerk.[8]
 - Atemschutz: Arbeiten Sie immer in einem zertifizierten Abzug.[8] Bei unzureichender Belüftung ist ein Atemschutzgerät mit einem für organische Dämpfe zugelassenen Filter erforderlich.[8]
- F7: Wie entferne ich den Inhibitor aus einem Acrylat-Monomer vor meiner Polymerisationsreaktion?
 - Der Inhibitor muss oft vor der Verwendung entfernt werden, da er die gewünschte Reaktion stören würde.[17][20] Eine gängige Labormethode ist die Wäsche mit einer verdünnten wässrigen Alkalilösung (z. B. 5% NaOH), um den phenolischen Inhibitor zu extrahieren, gefolgt von einer Wäsche mit deionisiertem Wasser, Trocknung über einem Trockenmittel (z. B. MgSO_4) und anschließender Filtration.[20] Führen Sie diesen Vorgang unmittelbar vor dem Gebrauch durch, da das nun inhibitorfreie Monomer extrem reaktiv ist.
 - F8: Welche Materialien sind für die Lagerung und Handhabung von Acrylaten kompatibel/inkompatibel?
 - Kompatibel: Edelstahl, Kohlenstoffstahl, Glas, Polyethylen hoher Dichte (HDPE).[7]
 - Inkompatibel: Vermeiden Sie den Kontakt mit Eisen, Kupfer, Messing, Gummi und einigen Kunststoffen wie Polystyrol oder PVC, da diese die Polymerisation initiieren oder vom Monomer angegriffen werden können.[11][21]

Entsorgung

- F9: Wie sollte ich abgelaufene oder unbenutzte Acrylat-Monomere entsorgen?
 - Flüssige Acrylat-Monomere sind als gefährlicher Abfall einzustufen. Sie dürfen niemals in den Abguss oder den Hausmüll gegeben werden.[22][23] Sammeln Sie sie in einem ordnungsgemäß gekennzeichneten Abfallbehälter und übergeben Sie sie an die Sondermüllentsorgung Ihrer Einrichtung.[8][24]

- F10: Wie gehe ich mit Abfällen aus der Reinigung von Glasgeräten um, die Acrylate enthielten?
 - Spülen Sie die Glasgeräte zunächst mit einem geeigneten Lösungsmittel (z. B. Aceton oder Ethanol) in einem Abzug, um Monomerreste zu entfernen.[\[4\]](#) Sammeln Sie diese Spüllösungen als gefährlichen Abfall. Wischen Sie Werkzeuge und Oberflächen vor der Reinigung mit Wasser mit einem Papiertuch ab, lassen Sie das Tuch im Abzug trocknen und entsorgen Sie es dann als Feststoffabfall.[\[24\]](#) Dies minimiert die Menge an kontaminiertem Wasser.

Abschnitt 3: Daten und Protokolle

Tabelle 1: Empfohlene Lagerbedingungen für gängige Acrylat-Monomere

Monomer	CAS-Nummer	Empfohlene Lagertemperatur (°C)	Gefrierpunkt (°C)	Standardinhibitor & Konzentration (ppm)
Methylacrylat	96-33-3	2 - 8 [25]	-75	MEHQ, 15-200
Ethylacrylat	140-88-5	15 - 25	-71	MEHQ, 15-200
n-Butylacrylat	141-32-2	15 - 25	-64	MEHQ, 15-60
Acrylsäure (glacial)	79-10-7	15 - 25 [13]	13 [8] [13]	MEHQ, 200
Methylmethacrylat (MMA)	80-62-6	< 30 [1]	-48	MEHQ, 10-100
2-Ethylhexylacrylat	103-11-7	15 - 25	-90	MEHQ, 15-100

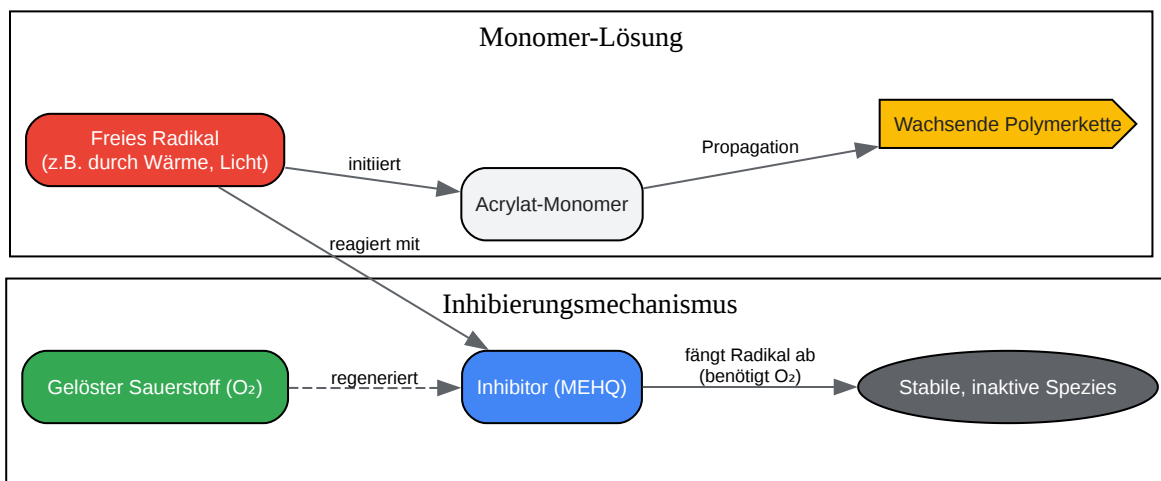
Hinweis: Diese Werte sind typische Beispiele. Konsultieren Sie immer das SDB des Herstellers für spezifische Empfehlungen.

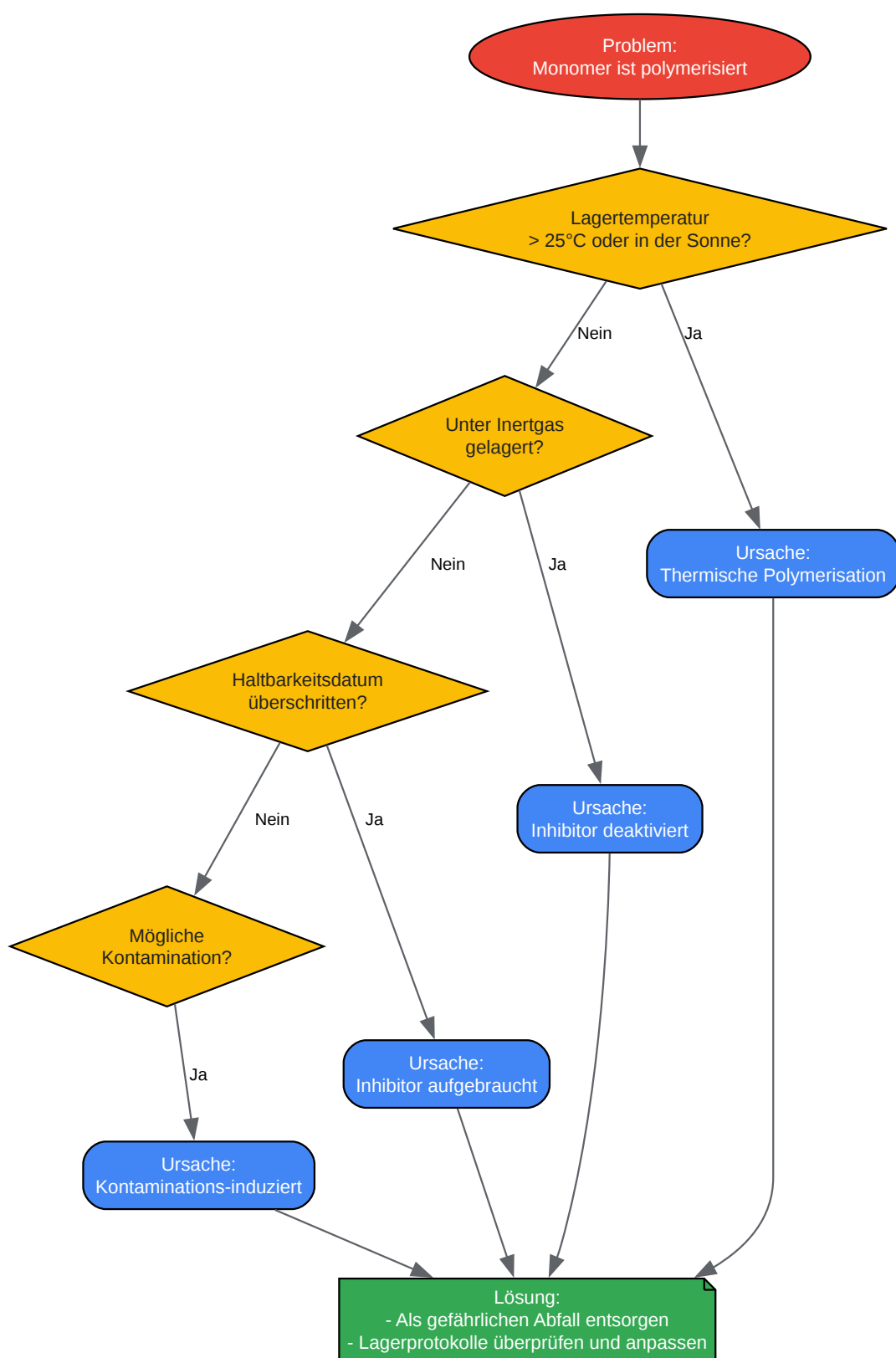
Protokoll 1: Sicheres Auftauen von gefrorenen Acrylat-Monomeren

- Vorbereitung: Tragen Sie die vollständige persönliche Schutzausrüstung (Schutzbrille, Gesichtsschutz, geeignete Handschuhe, Laborkittel).
- Umgebung: Führen Sie alle Schritte in einem gut belüfteten Abzug durch.
- Wasserbad: Bereiten Sie ein Wasserbad vor. Die Temperatur des Wassers darf 35-45°C nicht überschreiten.[13] Überwachen Sie die Temperatur mit einem Thermometer.
- Auftauen: Stellen Sie den fest verschlossenen Behälter in das Wasserbad.
- Mischen: Schwenken Sie den Behälter alle 15-20 Minuten vorsichtig, um eine gleichmäßige Erwärmung und die Neuverteilung des Inhibitors zu fördern.
- Abschluss: Sobald der gesamte Inhalt verflüssigt ist, nehmen Sie den Behälter aus dem Wasserbad. Schwenken Sie ihn erneut kräftig, um eine homogene Mischung und die Sättigung mit Sauerstoff aus dem Luftspalt sicherzustellen.
- Abkühlen: Lassen Sie den Behälter vor der Verwendung auf Raumtemperatur abkühlen.

Abschnitt 4: Visuelle Anleitungen

Diagramm 1: Die Rolle von Inhibitor und Sauerstoff bei der Verhinderung der Polymerisation





[Click to download full resolution via product page](#)

Bildunterschrift: Ein Entscheidungsbaum zur Identifizierung der wahrscheinlichen Ursache für die vorzeitige Polymerisation von Acrylat-Monomeren.

Abschnitt 5: Referenzen

- METHACRYLIC ACID SAFE HANDLING MANUAL. (n.d.). Methacrylate Producers Association (MPA) & European Chemical Industry Council (CEFIC).
- Storage of methyl methacrylate (MMA) - Knowledge - WALGLAS GROUP. (2020, August 22). WALGLAS GROUP.
- Key Facts about Acrylate Monomers. (n.d.). Gantrade Corporation.
- The Role of Inhibitors in Monomer Storage, Transport, Production, and Processing. (2020, November 23). Fluoryx Labs.
- Methyl Methacrylate - Standard Operating Procedure. (2012, December 14). University of Washington.
- In-Depth Technical Guide to the Health and Safety Hazards of Acrylic Acid in the Laboratory. (n.d.). Benchchem.
- Methyl Methacrylate (MMA): Properties, Uses & Safety. (2025, February 14).
- Storage Considerations of MMA. (n.d.). Hubei Sanli Fengxiang Technology Co., Ltd.
- methyl acrylate - Safety data sheet. (2025, December 8). BASF.
- MATERIAL SAFETY DATA SHEET - BUTYL ACRYLATE (Monomer). (n.d.).
- Polymerization Reactions Inhibitor Modeling Styrene and Butyl Acrylate Incidents Case Studies. (2020, July 28). ioMosaic Corporation.
- SAFETY DATA SHEET ACRYLIC MONOMER SELF POLYMERIZED DPDDFS-029. (2020, November 17).
- METHYL ACRYLATE CAS NO 96-33-3 MATERIAL SAFETY DATA SHEET SDS/MSDS. (n.d.). CDH Fine Chemical.

- METHYL ACRYLATE FOR SYNTHESIS MSDS CAS No. (2015, April 9). Loba Chemie.
- Safety Data Sheet - METHYL ACRYLATE. (2025, July 3). BASF.
- Safe Handling Guide UV/EB Materials. (n.d.). Specialty Chemicals.
- EBAM Safe Handling and Storage of Acrylic Esters. (n.d.). Petrochemicals Europe.
- Polymerisation inhibitor. (n.d.). In Wikipedia.
- Formulation and process considerations affecting the stability of solid dosage forms formulated with methacrylate copolymers. (n.d.). PubMed.
- Methyl acrylate - Safety Data Sheet. (2025, November 1). ChemicalBook.
- Safe Handling Guide UV curable materials. (n.d.). Tech-Labs.
- Disposing of acrylic paint: how to do it safely and in an environmentally friendly way! (2023, December 7).
- Safe and Responsible Disposal of Acrylic Liquid. (2025, May 8). NailKnowledge.
- Radical polymerization of acrylic monomers: An overview. (n.d.). ResearchGate.
- Polymerization Reactions Inhibitor Modeling - Styrene and Butyl Acrylate Incidents Case Studies. (n.d.). ioKinetic.
- preventing premature polymerization of calcium acrylate monomers. (n.d.). Benchchem.
- Chemical waste acrylate safe. (n.d.). M2 Polymer Technologies Inc.
- Acrylic Paint Waste Water Disposal Made Easy: Learn Two Eco-Friendly Options. (2023, November 29). YouTube.
- What Is The Acrylate Polymerization Process? - Chemistry For Everyone. (2025, August 22). YouTube.
- Polymerization in the presence of inhibitor? (2021, April 30). ResearchGate.

- Disposing of wastes generated while painting. (n.d.). Golden Artist Colors.
- How to Extend Acrylic Resin Shelf Life in Storage. (2025, October 11). Patsnap Eureka.
- Termination Mechanism of the Radical Polymerization of Acrylates. (n.d.). ResearchGate.
- Radical Polymerization of Acrylates, Methacrylates, and Styrene: Biobased Approaches, Mechanism, Kinetics, Secondary Reactions, and Modeling. (2021, June 28). ACS Publications.
- Troubleshooting failed polymerization of acrylate monomers. (n.d.). Benchchem.
- Two-component acrylic structural adhesive with improved storage stability. (n.d.). Google Patents.
- Acrylates and Acrylic Acids. (n.d.). CAMEO Chemicals - NOAA.
- Lab Safety Guideline: Methyl Methacrylate. (n.d.). Harvard Environmental Health and Safety.
- APPENDIX B ACRYLATE STORAGE & HANDLING SAFETY GUIDE. (n.d.).
- UV cure acrylate monomers: Synthesis, analysis and storage. (2025, August 7). ResearchGate.
- How to Stabilize Acrylic Resin in High-Temperature Environments. (2025, October 11). Patsnap Eureka.
- material safety data sheet acrylic monomer self polymerized dpddfs-003. (2009, December 30).
- Stable Free Radicals Produced in Acrylate and Methacrylate Free Radical Polymerization: Comparative EPR Studies of Structure and the Effects of Cross-Linking. (n.d.). ACS Publications.
- Physical and Chemical Factors Influencing the Release of Drugs from Acrylic Resin Films. (2025, August 6).

- Thermal stability and curing behavior of acrylate photopolymers for additive manufacturing. (2023, May 25).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. petrochemistry.eu [petrochemistry.eu]
- 2. Polymerisation inhibitor - Wikipedia [en.wikipedia.org]
- 3. pdf.benchchem.com [pdf.benchchem.com]
- 4. sites.chemengr.ucsb.edu [sites.chemengr.ucsb.edu]
- 5. iomosaic.com [iomosaic.com]
- 6. Acrylates and Acrylic Acids | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 7. Storage of methyl methacrylate (MMA) - Knowledge - WALGLAS GROUP [walglasgroup.com]
- 8. pdf.benchchem.com [pdf.benchchem.com]
- 9. oxfordlabfinechem.com [oxfordlabfinechem.com]
- 10. petrochemistry.eu [petrochemistry.eu]
- 11. static1.squarespace.com [static1.squarespace.com]
- 12. Storage Considerations of MMA [slchemtech.com]
- 13. gantrade.com [gantrade.com]
- 14. Methyl Methacrylate (MMA): Properties, Uses & Safety - MMA Chemicals [mmachemicals.com]
- 15. download.basf.com [download.basf.com]
- 16. How to Extend Acrylic Resin Shelf Life in Storage [eureka.patsnap.com]
- 17. fluoryx.com [fluoryx.com]
- 18. Polymerization Reactions Inhibitor Modeling - Styrene and Butyl Acrylate Incidents Case Studies [iokinetic.com]

- 19. download.basf.com [download.basf.com]
- 20. researchgate.net [researchgate.net]
- 21. tech-labs.com [tech-labs.com]
- 22. Disposing of acrylic paint: how to do it safely and in an environmentally friendly way! [malennachzahlen-schipper.com]
- 23. nailknowledge.org [nailknowledge.org]
- 24. goldenartistcolors.com [goldenartistcolors.com]
- 25. chemicalbook.com [chemicalbook.com]
- To cite this document: BenchChem. [Technisches Support-Center: Langzeitlagerung und Handhabung von reaktiven Acrylatverbindungen]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b103520#long-term-storage-and-handling-of-reactive-acrylate-compounds>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com